A Technical Guide to Calcium Green-1: Properties, Protocols, and Applications

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Compound of Interest

Compound Name:	*calcium green*
CAS No.:	*138067-55-7*
Cat. No.:	*B1177981*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the fluorescent calcium indicator, **Calcium Green**-1. It is designed to equip researchers, scientists, and drug development professionals with the essential knowledge to effectively utilize this probe in their experimental workflows. This document details the calcium binding affinity of **Calcium Green**-1 under various conditions, provides meticulous experimental protocols for its use, and illustrates its application in relevant signaling pathways.

Core Properties of **Calcium Green-1**

Calcium Green-1 is a visible light-excitable fluorescent indicator for calcium ions (Ca^{2+}). It is a derivative of fluorescein and BAPTA (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid), a potent calcium chelator. Upon binding to calcium, **Calcium Green**-1 exhibits a significant increase in fluorescence intensity, making it a valuable tool for monitoring intracellular calcium dynamics.

Quantitative Data Summary

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The calcium binding affinity of a fluorescent indicator is a critical parameter for experimental design and data interpretation. The dissociation constant (Kd) represents the concentration of Ca^{2+} at which half of the indicator molecules are bound to calcium. The Kd of **Calcium Green**-1 is influenced by several experimental parameters, including temperature and pH.

Property	Value	Conditions
Dissociation Constant (Kd)	~190 nM	In vitro, 22°C, pH 7.2[1]
	261 nM	11.5°C, pH 7.2[2]
	180 nM	39.7°C, pH 7.2[2]
	314 nM	22°C, pH 6.42[2]
	226 nM	22°C, pH 7.40[2]
Excitation Wavelength (λex)	~506 nm	Ca^{2+}-bound[3]
Emission Wavelength (λem)	~531 nm	Ca^{2+}-bound[3]
Quantum Yield (Φ)	~0.75	Ca^{2+}-bound[4]
Fluorescence Increase	~14-fold	Upon Ca^{2+} binding[3]

Experimental Protocols

Accurate and reproducible results hinge on well-defined experimental protocols. This section provides detailed methodologies for determining the in vitro calcium binding affinity of **Calcium Green**-1 and for its application in measuring intracellular calcium transients in live cells.

In Vitro Determination of Calcium Binding Affinity (Kd) by Spectrofluorometry

This protocol outlines the steps to determine the Kd of **Calcium Green**-1 using a fluorescence titration method.

Materials:

- **Calcium Green**-1, hexapotassium salt

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- Calcium Calibration Buffer Kit (e.g., containing Ca^{2+}-free and Ca^{2+}-saturating buffers with known EGTA concentrations)
- Spectrofluorometer
- Cuvettes
- pH meter
- High-purity water and DMSO

Procedure:

- Prepare a Stock Solution of **Calcium Green**-1: Dissolve the hexapotassium salt of **Calcium Green**-1 in high-purity water to create a concentrated stock solution (e.g., 1 mM). Store aliquots at -20°C, protected from light.
- Prepare Calcium Calibration Buffers: Prepare a series of calibration buffers with precisely known free Ca^{2+} concentrations ranging from Ca^{2+}-free (containing EGTA) to Ca^{2+}-saturating levels. This can be achieved by mixing a Ca^{2+}-free buffer (e.g., 10 mM K_2H_2EGTA, 100 mM KCl, 30 mM MOPS, pH 7.2) and a Ca^{2+}-saturating buffer (e.g., 10 mM $K_2CaEGTA$, 100 mM KCl, 30 mM MOPS, pH 7.2) in different ratios.
- Prepare Measurement Samples: For each calibration buffer, prepare a sample containing a final **Calcium Green**-1 concentration in the low micromolar range (e.g., 1-5 µM). Ensure the final volume is sufficient for the cuvette.
- Spectrofluorometer Setup: Set the excitation wavelength of the spectrofluorometer to ~506 nm and the emission wavelength to ~531 nm. Adjust the slit widths to optimize the signal-to-noise ratio.
- Fluorescence Measurements:
  - Measure the fluorescence intensity of the **Calcium Green**-1 sample in the Ca^{2+}-free buffer to determine Fmin.

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- Measure the fluorescence intensity of the **Calcium Green**-1 sample in the Ca^{2+}-saturating buffer to determine Fmax.
- Measure the fluorescence intensity (F) of the **Calcium Green**-1 samples in each of the intermediate calcium concentration buffers.

- Kd Calculation: The dissociation constant (Kd) can be calculated using the following equation, derived from the law of mass action for a 1:1 binding equilibrium:

  $[Ca^{2+}] = Kd * (F - Fmin) / (Fmax - F)$

  By plotting the fluorescence intensity (F) against the known free Ca^{2+} concentration of the calibration buffers, the Kd can be determined by fitting the data to the above equation.

Measurement of Intracellular Calcium Transients using Calcium Green-1 AM

This protocol describes the use of the cell-permeant acetoxymethyl (AM) ester form of **Calcium Green**-1 to measure changes in intracellular calcium concentration in cultured cells.

Materials:

- **Calcium Green**-1, AM
- Anhydrous DMSO
- Pluronic® F-127 (optional, to aid in dye solubilization)
- Hanks' Balanced Salt Solution (HBSS) or other suitable physiological buffer
- Probenecid (optional, to inhibit dye extrusion)
- Cultured cells on coverslips or in a multi-well plate
- Fluorescence microscope equipped with appropriate filters (e.g., FITC filter set) and a camera for image acquisition.

Procedure:

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- Cell Preparation: Plate cells on a suitable imaging substrate (e.g., glass-bottom dishes or coverslips) and allow them to adhere and reach the desired confluency.
- Prepare Loading Solution:
  - Prepare a stock solution of **Calcium Green**-1 AM in anhydrous DMSO (e.g., 1-5 mM).
  - On the day of the experiment, dilute the stock solution into a physiological buffer (e.g., HBSS) to a final working concentration of 1-5 µM.
  - (Optional) To aid in the dispersion of the AM ester in the aqueous buffer, pre-mix the DMSO stock with an equal volume of 20% (w/v) Pluronic® F-127 in DMSO before dilution.
  - (Optional) To reduce the leakage of the de-esterified indicator from the cells, probenecid can be added to the loading solution (final concentration 1-2.5 mM).
- Cell Loading:
  - Remove the cell culture medium and wash the cells once with the physiological buffer.
  - Add the **Calcium Green**-1 AM loading solution to the cells and incubate for 30-60 minutes at 37°C in the dark. The optimal loading time and temperature may need to be determined empirically for each cell type.
- Wash and De-esterification:
  - After loading, wash the cells twice with the physiological buffer to remove extracellular dye.
  - Incubate the cells for an additional 30 minutes in fresh buffer to allow for the complete de-esterification of the AM ester by intracellular esterases, which traps the fluorescent indicator inside the cells.
- Imaging:
  - Mount the cells on the fluorescence microscope.
  - Excite the cells at ~490 nm and capture the emission at ~530 nm.

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- Acquire a baseline fluorescence image before stimulating the cells.
- Apply the experimental stimulus (e.g., agonist, drug) and record the changes in fluorescence intensity over time.

- Data Analysis:
  - Measure the fluorescence intensity of individual cells or regions of interest over the time course of the experiment.
  - Express the change in fluorescence as a ratio (F/F_0), where F is the fluorescence at a given time point and F_0 is the baseline fluorescence. This normalization helps to account for variations in dye loading and cell thickness.

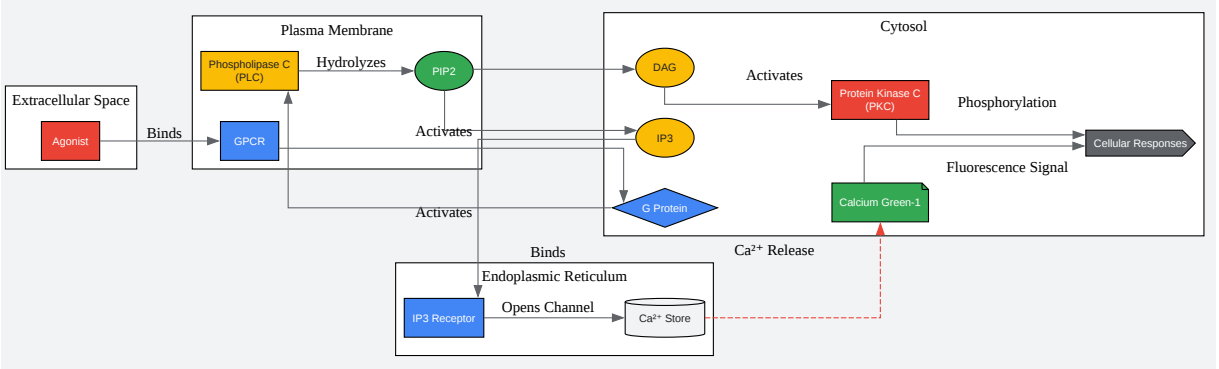
Signaling Pathways and Experimental Workflows

Calcium Green-1 is a versatile tool for investigating a wide array of signaling pathways where calcium acts as a second messenger. The following diagrams, generated using the DOT language, illustrate a key signaling pathway and a typical experimental workflow.

Phospholipase C (PLC) Signaling Pathway

The Phospholipase C (PLC) pathway is a fundamental signaling cascade that leads to the generation of two important second messengers: inositol 1,4,5-trisphosphate (IP_3) and diacylglycerol (DAG). IP_3 triggers the release of Ca^{2+} from intracellular stores, a process that can be visualized using **Calcium Green**-1.

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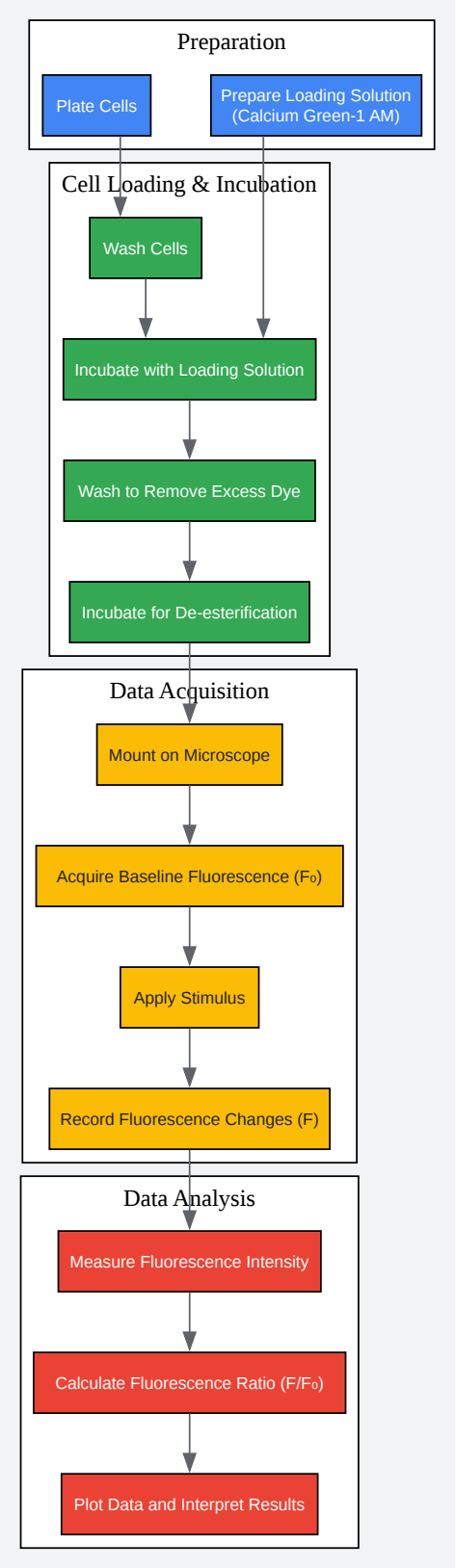
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Caption: Phospholipase C signaling cascade leading to intracellular calcium release.

Experimental Workflow for Measuring Calcium Transients

This diagram outlines the logical flow of an experiment designed to measure intracellular calcium changes in response to a stimulus using **Calcium Green**-1.

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Caption: Step-by-step workflow for intracellular calcium imaging.

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